

Fmoc-D-Trp-OH molecular weight and formula

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Compound of Interest

Compound Name: *Fmoc-D-Trp-OH*

Cat. No.: *B7772072*

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An in-depth technical guide to **Fmoc-D-Trp-OH**, a cornerstone for researchers, scientists, and drug development professionals in the field of peptide chemistry. This document provides a comprehensive overview of the molecule's properties and its application in solid-phase peptide synthesis (SPPS).

Physicochemical Properties

Fmoc-D-Trp-OH is a derivative of the D-enantiomer of tryptophan, featuring a fluorenylmethoxycarbonyl (Fmoc) protecting group on its α -amino group.^[1] This strategic protection is fundamental to its application in the stepwise assembly of peptide chains.^[1] The incorporation of D-tryptophan can confer advantageous properties to synthetic peptides, such as increased resistance to enzymatic degradation and enhanced biological activity.^[2]

The key quantitative data for **Fmoc-D-Trp-OH** are summarized in the table below. For comparison, data for the commonly used indole-protected version, Fmoc-D-Trp(Boc)-OH, is also included, as the indole side chain of tryptophan can be susceptible to modification during synthesis.^[2]

Property	Fmoc-D-Trp-OH	Fmoc-D-Trp(Boc)-OH
Molecular Formula	C ₂₆ H ₂₂ N ₂ O ₄ [2] [3] [4] [5]	C ₃₁ H ₃₀ N ₂ O ₆ [1] [6]
Molecular Weight	426.46 g/mol [4] [5] [7]	526.58 g/mol [1]
CAS Number	86123-11-7 [3] [4] [5]	163619-04-3 [1] [6]
Appearance	White to off-white powder [1]	White to slight yellow/beige powder [1]
Melting Point	182-185 °C [1] [5]	86 - 92°C (Decomposes) [1]
Storage Temperature	2-8°C [5]	2-8°C or 15-25°C [1]
Solubility	Soluble in DMSO (≥100 mg/mL) [1]	Clearly soluble (1 mmole in 2 ml DMF) [1]

Experimental Protocols: Solid-Phase Peptide Synthesis (SPPS)

Fmoc-D-Trp-OH is a standard building block for introducing D-tryptophan residues into a peptide sequence using the Fmoc/tBu approach of SPPS.[\[1\]](#)[\[8\]](#) The general process involves the sequential addition of amino acids to a growing peptide chain that is covalently attached to a solid support (resin).[\[9\]](#)

Step 1: Resin Preparation and Swelling

The first step is to swell the resin to ensure optimal diffusion of reagents.[\[7\]](#)

- Place the desired amount of resin (e.g., Wang or Rink Amide resin) into a suitable reaction vessel.[\[2\]](#)[\[7\]](#)
- Add N,N-Dimethylformamide (DMF) to the resin, typically 10 mL per gram of resin.[\[7\]](#)
- Allow the resin to swell at room temperature for at least 30-60 minutes with gentle agitation.[\[2\]](#)[\[7\]](#)
- After swelling, drain the DMF from the reaction vessel.[\[7\]](#)

Step 2: N-Terminal Fmoc Deprotection

The removal of the temporary Fmoc protecting group is a critical step in each cycle, exposing the N-terminal amine for the next coupling reaction.^[4] This is achieved via a base-catalyzed β -elimination mechanism.^[4]

- To the swollen resin, add a 20% (v/v) solution of piperidine in DMF.^{[1][3][7]}
- Agitate the mixture for 3-5 minutes.^{[1][3][4]}
- Drain the deprotection solution.^{[3][4]}
- Repeat the treatment with the 20% piperidine solution for an additional 7-15 minutes to ensure complete removal of the Fmoc group.^{[1][4]}
- Wash the resin thoroughly with DMF (5-7 times) to remove residual piperidine and the dibenzofulvene-piperidine adduct.^{[1][4]}

Step 3: Coupling of Fmoc-D-Trp-OH

This step involves the activation of the Fmoc-protected amino acid and its subsequent coupling to the deprotected amine on the resin to form a peptide bond.^[7]

- Dissolve **Fmoc-D-Trp-OH** (typically 2-3 equivalents relative to resin loading) and an activating agent in DMF.^{[4][5]} A common and highly efficient coupling reagent is HBTU (O-(Benzotriazol-1-yl)-N,N,N',N'-tetramethyluronium hexafluorophosphate).^{[5][7]}
- For HBTU-mediated coupling, dissolve **Fmoc-D-Trp-OH** (2 eq.), HBTU (2 eq.), and a base such as N,N-diisopropylethylamine (DIPEA) (4 eq.) in DMF.^[5] An additive like HOBt (1-Hydroxybenzotriazole) can be included to suppress racemization.^[5]
- Allow the activation to proceed for 1-2 minutes.^[7]
- Add the activated amino acid solution to the deprotected peptide-resin.^[7]
- Agitate the reaction mixture for 1-2 hours.^[4] The reaction can be monitored for completion using a qualitative method like the Kaiser test, which detects free primary amines.^{[4][7]} A negative test indicates a complete coupling reaction.^[5]

- Once the reaction is complete, drain the coupling solution and wash the resin thoroughly with DMF.[5]

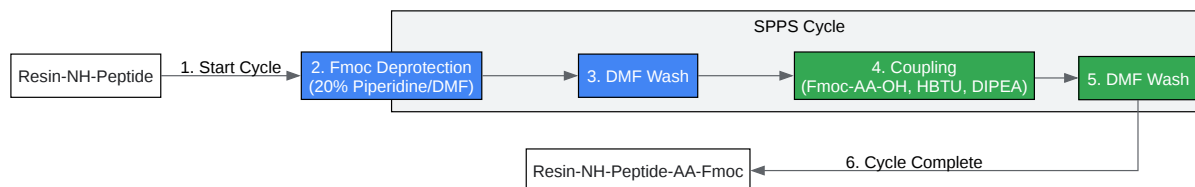
Step 4: Cleavage and Final Deprotection

After the desired peptide sequence is assembled, the peptide is cleaved from the resin support, and the permanent side-chain protecting groups are removed.

- Wash the fully assembled peptide-resin thoroughly with DMF, followed by Dichloromethane (DCM).[7]
- Prepare a cleavage cocktail. A common cocktail is 95% Trifluoroacetic acid (TFA), 2.5% water, and 2.5% Triisopropylsilane (TIS).[1][7] TIS acts as a scavenger to prevent side reactions with sensitive residues like tryptophan.
- Add the cold cleavage cocktail to the resin (approximately 10 mL per gram).[7]
- Agitate the mixture at room temperature for 2-3 hours.[1][7]
- Filter the resin and collect the filtrate containing the cleaved peptide.[1][7]
- Precipitate the crude peptide by adding the filtrate to cold diethyl ether.[1][7]
- Centrifuge the mixture to pellet the peptide, decant the ether, and wash the peptide pellet with cold ether.[1][7]
- Dry the crude peptide under vacuum. The peptide can then be purified using techniques like reversed-phase HPLC.[1]

Workflow Visualization

The following diagram illustrates the key stages of a single cycle in solid-phase peptide synthesis (SPPS) for the incorporation of an amino acid like **Fmoc-D-Trp-OH**.



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Caption: A typical cycle of Solid-Phase Peptide Synthesis (SPPS).

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